

A Technical Guide to the Physical Properties of 2-(Perfluorodecyl)ethyl Acrylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(Perfluorodecyl)ethyl acrylate

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Introduction

2-(Perfluorodecyl)ethyl acrylate, identified by CAS number 17741-60-5, is a specialized acrylate monomer notable for its long perfluorinated alkyl chain. This structural feature imparts unique and highly desirable properties, including significant hydrophobicity, oleophobicity, and low surface energy. The presence of the acrylate group allows it to serve as a versatile building block in free-radical polymerization, leading to the creation of advanced polymers with tailored characteristics. These polymers find applications in a wide range of fields, from repellent surface coatings and advanced textiles to specialty sealants and biomedical devices.^{[1][2]} This guide provides a detailed overview of the core physical properties of the **2-**

(Perfluorodecyl)ethyl acrylate monomer, outlines standard experimental protocols for their determination, and presents a logical workflow for its physical characterization.

Core Physical Properties

The essential physical and chemical properties of **2-(Perfluorodecyl)ethyl acrylate** are summarized below. Data has been aggregated from various chemical suppliers and databases. It is important to note the minor discrepancies in reported molecular formula and weight, which may be attributed to different isotopic considerations or the specific grade of the material.

Property	Value	Source(s)
CAS Number	17741-60-5	[2]
Molecular Formula	C ₁₅ H ₇ F ₂₁ O ₂	[2]
Molecular Weight	618.18 g/mol	[2]
Melting Point	48 - 53 °C	[1]
Boiling Point	122 °C @ 4 mmHg	[1]
Density	1.62 g/mL @ 25 °C	
Refractive Index (n _D ²⁵)	1.33 @ 25 °C	
Flash Point	>110 °C (>230 °F)	[3]
Solubility	Slightly soluble in Chloroform, Ethyl Acetate, Methanol	[3]
Storage Temperature	2 - 8 °C	[2]

Note: Some sources may list alternative molecular formulas and weights, such as C₁₇H₇F₂₅O₂ with a molecular weight of 718.19 g/mol, which corresponds to 2-(Perfluorododecyl)ethyl acrylate.[4] The data presented here corresponds to the decyl (C₁₀) derivative.

Experimental Protocols for Property Determination

The following sections detail the standard methodologies for measuring the key physical properties of organic monomers like **2-(Perfluorodecyl)ethyl acrylate**.

Melting Point Determination (Capillary Method)

The melting point, a crucial indicator of purity, is determined as a range from the initial to the final melting temperature.[5] The capillary tube method is a standard and widely accepted technique.[6]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)[7]

- Glass capillary tubes (sealed at one end)
- Thermometer or digital temperature probe
- Mortar and pestle (if sample is not a fine powder)

Procedure:

- **Sample Preparation:** A small amount of the solid monomer is finely ground, if necessary, and packed into the open end of a capillary tube to a height of approximately 2-3 mm. The tube is tapped gently to ensure the sample is compact at the sealed bottom.[\[8\]](#)
- **Apparatus Setup:** The capillary tube is placed into the heating block or affixed to the thermometer in a Thiele tube apparatus.[\[7\]](#)
- **Heating:** The apparatus is heated rapidly to a temperature approximately 10-15°C below the expected melting point. The heating rate is then reduced to a slow and steady 1-2°C per minute to ensure thermal equilibrium.
- **Observation and Recording:** The temperature at which the first drop of liquid appears is recorded as the initial melting point. The temperature at which the entire sample becomes a clear liquid is recorded as the final melting point.[\[9\]](#) For pure crystalline compounds, this range is typically narrow (0.5-1.0°C).

Boiling Point Determination (Reduced Pressure)

Given that the monomer's boiling point is provided at a reduced pressure (4 mmHg), a vacuum distillation setup is required. This technique prevents thermal decomposition that might occur at the higher temperatures needed for boiling at atmospheric pressure.

Apparatus:

- Round-bottom flask
- Distillation head with a thermometer port
- Condenser

- Receiving flask
- Heat source (heating mantle)
- Vacuum pump and pressure gauge (manometer)

Procedure:

- Setup: The monomer is placed in the round-bottom flask with boiling chips. The distillation apparatus is assembled and connected to a vacuum pump.
- Pressure Regulation: The system is evacuated, and the pressure is carefully regulated to the desired level (e.g., 4 mmHg) using the vacuum pump and monitored with the manometer.
- Heating: The sample is heated gently and uniformly.
- Observation: The temperature is monitored closely. The boiling point is the temperature at which the liquid boils and a stable ring of condensate is observed on the thermometer bulb, which remains constant during the distillation process. This temperature is recorded along with the corresponding pressure.[\[10\]](#)

Density Measurement (Pycnometer Method)

A pycnometer, or specific gravity bottle, is a flask with a precisely known volume used to determine the density of a liquid with high accuracy.[\[11\]](#)

Apparatus:

- Pycnometer of a known volume (e.g., 25 mL or 50 mL)
- Analytical balance (accurate to ± 0.0001 g)
- Thermostatic bath

Procedure:

- Mass of Empty Pycnometer: The clean, dry pycnometer is weighed accurately on the analytical balance (M_1).[\[11\]](#)

- **Mass of Pycnometer with Sample:** The pycnometer is filled with the liquid monomer, ensuring no air bubbles are trapped. The flask is stoppered, and any excess liquid is carefully wiped from the exterior. The filled pycnometer is then placed in a thermostatic bath to bring it to the desired temperature (e.g., 25°C). Once thermal equilibrium is reached, it is re-weighed (M_2).
[12]
- **Calculation:** The mass of the monomer is calculated ($M_{\text{sample}} = M_2 - M_1$). The density (ρ) is then determined using the known volume of the pycnometer (V) with the formula: $\rho = (M_2 - M_1) / V$ [11]

Refractive Index Measurement (Abbe Refractometer)

The refractive index is a fundamental physical property that measures how light propagates through a substance. It is highly sensitive to purity, temperature, and wavelength.[13]

Apparatus:

- Abbe refractometer
- Constant temperature water circulator
- Light source (typically a sodium D-line lamp, 589 nm)
- Pipette

Procedure:

- **Calibration:** The refractometer is calibrated using a standard of known refractive index (e.g., distilled water).
- **Sample Application:** The prism of the refractometer is cleaned. A few drops of the liquid monomer are placed on the lower prism using a pipette, and the prisms are closed.[14]
- **Temperature Control:** The sample is allowed to equilibrate to the standard measurement temperature (e.g., 25°C) using the connected water circulator.[13]
- **Measurement:** The user looks through the eyepiece and adjusts the instrument to bring the dividing line between the light and dark fields into sharp focus and exactly on the crosshairs.

[14]

- Reading: The refractive index is read directly from the instrument's scale to four decimal places. The temperature of the measurement is always recorded.[13]

Solubility Assessment

Solubility is typically determined qualitatively or quantitatively by observing the dissolution of a solute in a solvent.

Apparatus:

- Test tubes or vials with stoppers
- Graduated cylinders or pipettes
- Vortex mixer and/or shaker
- Water bath (for temperature control)

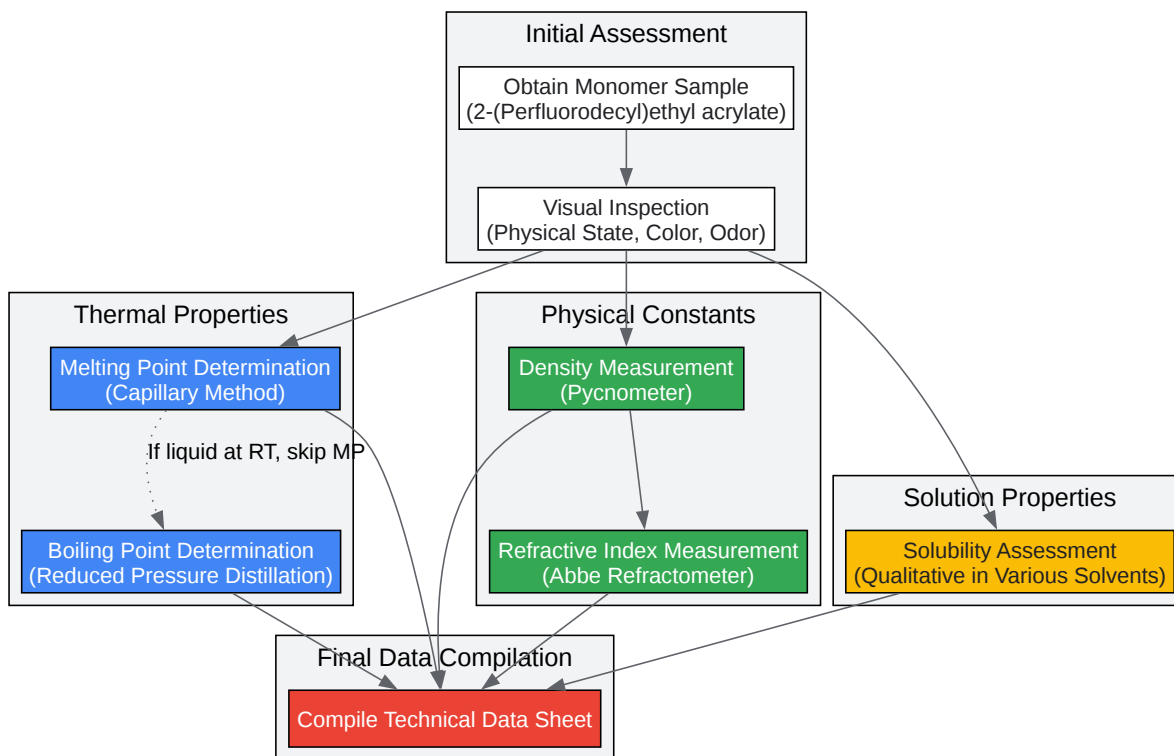
Procedure (Qualitative):

- Sample Preparation: A small, measured amount of the monomer (e.g., 0.1 g) is placed into a test tube.[15]
- Solvent Addition: A measured volume of the solvent to be tested (e.g., 1 mL of chloroform) is added.
- Mixing: The mixture is agitated vigorously using a vortex mixer and observed. If the solid does not dissolve, the tube can be gently warmed in a water bath.[15]
- Observation: The solubility is categorized based on visual inspection (e.g., soluble, partially soluble, slightly soluble, insoluble). For **2-(Perfluorodecyl)ethyl acrylate**, this would be repeated for solvents like chloroform, ethyl acetate, and methanol.[3]

Experimental Workflow Visualization

The following diagram illustrates a logical workflow for the comprehensive physical characterization of a monomer like **2-(Perfluorodecyl)ethyl acrylate**.

Workflow for Physical Characterization of Monomer



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- To cite this document: BenchChem. [A Technical Guide to the Physical Properties of 2-(Perfluorodecyl)ethyl Acrylate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b106138#physical-properties-of-2-perfluorodecyl-ethyl-acrylate-monomer]

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